

2-Amino-2-methylpropanenitrile molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-2-methylpropanenitrile

Cat. No.: B028548

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An In-depth Technical Guide to 2-Amino-2-methylpropanenitrile

This technical guide provides a comprehensive overview of **2-Amino-2-methylpropanenitrile**, a versatile intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries.^[1] This document is intended for researchers, scientists, and drug development professionals, offering detailed information on the compound's properties, synthesis, and analysis.

Core Compound Data

2-Amino-2-methylpropanenitrile, also known as 2-aminoisobutyronitrile, is a colorless to pale yellow liquid with a mild, ammonia-like odor.^{[2][3]} It is a valuable building block in the synthesis of various chemical entities due to the presence of both a primary amine and a nitrile functional group.^[1] The compound and its hydrochloride salt are key intermediates in the production of pharmaceuticals and other specialty chemicals.^{[1][4]}

Below is a summary of the key quantitative data for **2-Amino-2-methylpropanenitrile** and its hydrochloride salt.

Property	2-Amino-2-methylpropanenitrile	2-Amino-2-methylpropanenitrile Hydrochloride
Molecular Formula	C ₄ H ₈ N ₂ [5] [6] [7]	C ₄ H ₉ ClN ₂ [8]
Molecular Weight	84.12 g/mol [1] [5] [7] [9]	120.58 g/mol [8]
CAS Number	19355-69-2 [5] [6]	50846-36-1 [8]

Experimental Protocols

Synthesis of 2-Amino-2-methylpropanenitrile via Modified Strecker Reaction

The synthesis of **2-Amino-2-methylpropanenitrile** is commonly achieved through a modified Strecker reaction.[\[4\]](#) This method involves the reaction of a ketone (acetone) with a cyanide source and ammonia.[\[2\]](#)[\[4\]](#)[\[9\]](#)

Methodology:

- Formation of Cyanohydrin: The synthesis begins with the nucleophilic addition of a cyanide source to acetone to form 2-hydroxy-2-methylpropanenitrile (acetone cyanohydrin).[\[2\]](#)[\[4\]](#)[\[9\]](#)
 - In a suitable reaction vessel, a solution of sodium cyanide or potassium cyanide in water is prepared.[\[4\]](#)
 - The vessel is cooled to 0°C to manage the exothermic nature of the reaction.[\[4\]](#)
 - Acetone is then added dropwise to the cyanide solution while maintaining the low temperature.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Ammoniation: The hydroxyl group of the resulting 2-hydroxy-2-methylpropanenitrile is then substituted with an amino group.[\[4\]](#)
 - Ammonium chloride is dissolved in water and added to the reaction mixture.[\[4\]](#)
 - The reaction proceeds with the formation of **2-Amino-2-methylpropanenitrile**.[\[4\]](#)

- Extraction and Purification:
 - A water-diethyl ether biphasic system can be used for the extraction of the product.[\[4\]](#)
 - Further purification can be achieved through distillation.

Preparation of 2-Amino-2-methylpropanenitrile Hydrochloride

The hydrochloride salt offers improved stability, crystallization properties, and solubility in polar solvents.[\[4\]](#)

Methodology:

- The free base of **2-Amino-2-methylpropanenitrile** is dissolved in a suitable solvent such as diethyl ether.[\[4\]](#)
- The solution is cooled to 0°C.[\[4\]](#)
- Hydrogen chloride (typically as a solution in ether) is added to the solution, leading to the precipitation of **2-Amino-2-methylpropanenitrile** hydrochloride.[\[4\]](#)
- The resulting solid is collected by filtration and dried.

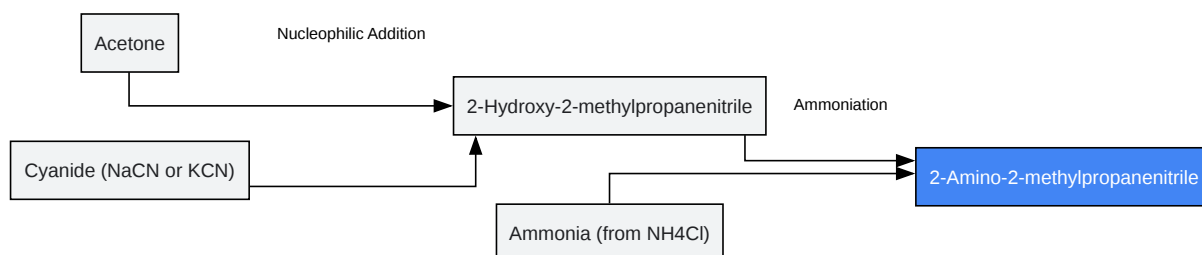
Analytical Characterization

The identity and purity of **2-Amino-2-methylpropanenitrile** can be confirmed using various spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR can be used to confirm the structure of the molecule.[\[4\]](#)[\[5\]](#)
- Infrared (IR) Spectroscopy: The presence of characteristic absorption bands for the nitrile ($\text{C}\equiv\text{N}$) and amino (N-H) groups can be identified.[\[4\]](#)[\[5\]](#)
- Mass Spectrometry (MS): This technique is used to determine the molecular weight of the compound by identifying the molecular ion peak.[\[4\]](#)[\[5\]](#)

Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway for **2-Amino-2-methylpropanenitrile**.



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Caption: Synthesis pathway of **2-Amino-2-methylpropanenitrile**.

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